

# An Inquiry into the Pharmacological Profile of Praxadine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Praxadine**

Cat. No.: **B1224688**

[Get Quote](#)

A comprehensive review of publicly available scientific literature and clinical trial data reveals a significant lack of information regarding a therapeutic agent named "**Praxadine**." Searches for "**Praxadine**" primarily identify a chemical compound, pyrazole-1-carboximidamide, registered in chemical databases such as PubChem with the identifier CID 2734673.<sup>[1]</sup> This entry provides chemical and physical properties of the molecule, including its formula (C4H6N4) and molecular weight, but does not contain any data on its biological activity, mechanism of action, or therapeutic use.<sup>[1]</sup> The hydrochloride salt of this compound is also referenced.<sup>[2]</sup>

Despite the user's request for an in-depth technical guide on the mechanism of action of **Praxadine**, a thorough search of scientific literature and clinical trial registries did not yield any research papers or clinical studies for a drug with this name. The term "**Praxadine**" does not appear to be associated with any established pharmaceutical agent currently in clinical use or undergoing formal investigation.

It is possible that "**Praxadine**" may be a very early-stage research compound not yet described in published literature, a discontinued project, or a name used in a different context not captured by scientific and medical databases.

The search results did, however, retrieve information on other therapeutic agents with phonetically similar names or related chemical structures, which may have led to the initial query. These include:

- Paroxetine: A well-established selective serotonin reuptake inhibitor (SSRI) used for treating depression and anxiety disorders.<sup>[3][4][5]</sup> Its mechanism of action is centered on blocking

the serotonin transporter, leading to increased serotonin levels in the synaptic cleft.[5]

- Pracinostat: An investigational histone deacetylase (HDAC) inhibitor that has been studied in the context of treating acute myeloid leukemia (AML) in combination with other agents.[6]
- Praxis Precision Medicines: A company developing a pipeline of drugs for neurological disorders, including PRAX-944 and PRAX-562.[7]
- Pyrazoloacridine (PZA): An analogue that has undergone Phase I clinical trials for cancer.[8] The pyrazole moiety is a component of the chemical structure of the compound identified as "**Praxadine**."<sup>[1][9]</sup>

Due to the absence of any data on the mechanism of action, clinical trials, or experimental protocols for a substance named "**Praxadine**," it is not possible to provide the requested in-depth technical guide, including data tables and visualizations. Further clarification on the identity of "**Praxadine**" would be necessary to proceed with a detailed pharmacological report.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Praxadine | C4H6N4 | CID 2734673 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [precision.fda.gov]
- 3. Paroxetine—Overview of the Molecular Mechanisms of Action - PMC [pmc.ncbi.nlm.nih.gov]
- 4. encyclopedia.pub [encyclopedia.pub]
- 5. Paroxetine | C19H20FNO3 | CID 43815 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Safety and Efficacy Study of Pracinostat With Azacitidine in Elderly Patients With Newly Diagnosed Acute Myeloid Leukemia (AML) [clinicaltrials.stanford.edu]
- 7. praxismedicines.com [praxismedicines.com]

- 8. Phase I clinical trial of pyrazoloacridine NSC366140 (PD115934) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Novel Pyran-Linked Phthalazinone-Pyrazole Hybrids: Synthesis, Cytotoxicity Evaluation, Molecular Modeling, and Descriptor Studies - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An Inquiry into the Pharmacological Profile of Praxadine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1224688#praxadine-mechanism-of-action]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)